

Application Notes: Immunohistochemical Staining of ChemR23 in Tissue Samples

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Compound of Interest

Compound Name: *ChemR23-IN-1*

Cat. No.: *B12400190*

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Introduction

ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor that plays a significant role in both inflammatory pathways and metabolic processes. [1][2] Its cognate ligand is the adipokine chemerin.[1] The ChemR23 signaling pathway is implicated in various physiological and pathological conditions, including inflammation, adipogenesis, and cancer, making it a crucial target for research and drug development.[2][3] Immunohistochemistry (IHC) is a powerful technique to visualize the expression and localization of ChemR23 within tissue samples, providing valuable insights into its biological roles. These application notes provide a detailed protocol for the IHC staining of ChemR23 in formalin-fixed, paraffin-embedded (FFPE) tissues.

Data Presentation

The expression of ChemR23 varies across different tissues and cell types. The following table summarizes semi-quantitative data on ChemR23 expression in various human tissues based on immunohistochemical studies.

Tissue Type	Expression Level	Cellular Localization	Reference
Hepatocellular Carcinoma (HCC)	Low in 24%, Moderate in 49%, High in 27% of cases	Cytoplasmic in hepatocytes	[4]
Breast Cancer	Co-expressed with TAM markers (CD14, CD163, MRC1, HLA-DRA)	Macrophages (Iba1 positive cells) in tumor and peritumoral areas	[5][6]
Mesothelioma	Co-expressed with TAM markers (CD14, CD163, MRC1, HLA-DRA)	Macrophages (Iba1 positive cells) in tumor and peritumoral areas	[5][6]
Articular Cartilage	Positive staining in resident chondrocytes	Chondrocytes	[7]
White Adipose Tissue (WAT)	Predominantly expressed	Adipocytes	[3][8]
Liver	Predominantly expressed	Hepatocytes	[3]
Central Nervous System	Predominantly expressed	Glial cells	[3]
Monocytes	Expressed	Cell surface	[8][9]
Macrophages	Expressed	Cell surface	[8][9]
Dendritic Cells	Expressed	Cell surface	[8]

Experimental Protocols

Immunohistochemical Staining Protocol for ChemR23 in FFPE Tissues

This protocol provides a general guideline for the immunohistochemical staining of ChemR23 in formalin-fixed, paraffin-embedded (FFPE) tissue sections. Optimization may be required for

specific antibodies and tissue types.

Materials:

- FFPE tissue sections (3-5 μ m) on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized or distilled water
- Antigen Retrieval Buffer (e.g., Tris-EDTA, pH 9.0 or Sodium Citrate, pH 6.0)[10][11][12]
- Heat source for antigen retrieval (e.g., microwave, pressure cooker, water bath)[11][13]
- Protease solution (optional, for enzymatic retrieval)[5][6]
- Hydrogen Peroxide (3%) for blocking endogenous peroxidase activity[14]
- Blocking Buffer (e.g., 10% normal serum from the species of the secondary antibody in PBS) [14]
- Primary antibody against ChemR23 (see table below for examples)
- Biotinylated secondary antibody
- Avidin-Biotin Complex (ABC) or Streptavidin-HRP reagent
- DAB (3,3'-Diaminobenzidine) substrate-chromogen solution
- Hematoxylin counterstain
- Mounting medium
- Phosphate Buffered Saline (PBS)

Recommended Primary Antibodies for ChemR23 IHC:

Antibody	Host/Isotype	Applications	Recommended Dilution	Reference
Anti-ChemR23 (A02960)	Rabbit Polyclonal	WB, IHC, IF, ELISA	IHC: 1:100-300	[10]
ChemR23 Antibody (H-6)	Mouse Monoclonal IgG1 κ	WB, IP, IF, IHC(P), ELISA	Not specified	[15]
CMKLR1 Polyclonal Antibody (PA5-50932)	Rabbit / IgG	WB, IHC, ICC/IF	Not specified	[16]
Anti-ChemR23 (clone 1A7)	Mouse Monoclonal	IHC	1:200	[5][6]

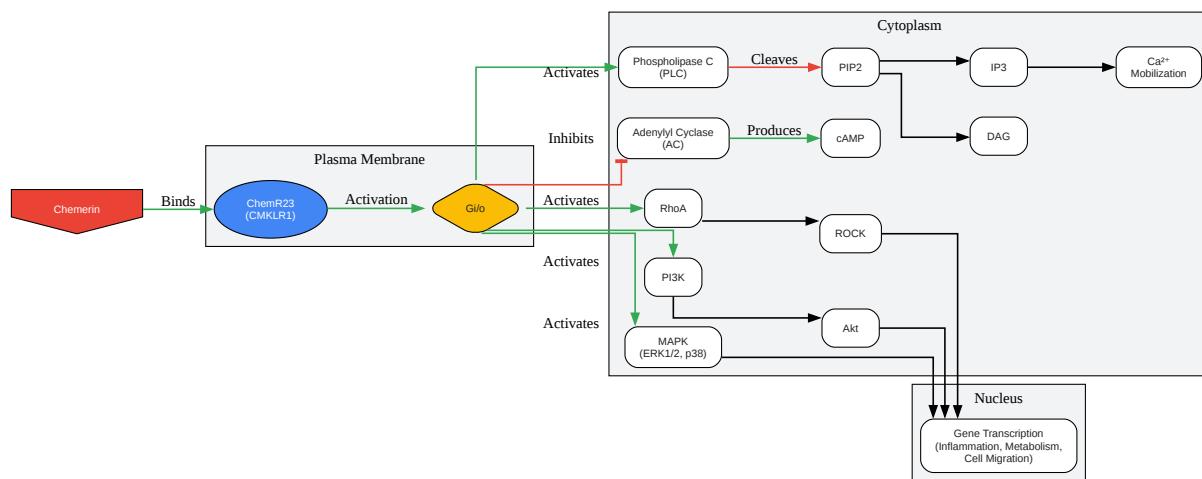
Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (or substitute) two times for 5 minutes each.
 - Immerse slides in 100% ethanol two times for 5 minutes each.
 - Immerse slides in 95% ethanol for 5 minutes.
 - Immerse slides in 70% ethanol for 5 minutes.
 - Rinse slides in running deionized water for 5 minutes.[14][17]
- Antigen Retrieval:
 - Heat-Induced Epitope Retrieval (HIER): This is the most common method.[13][18]
 - Immerse slides in pre-heated antigen retrieval buffer (e.g., Tris-EDTA, pH 9.0).[10]
 - Heat in a microwave, pressure cooker, or water bath at 95-100°C for 10-30 minutes.[11]

- Allow slides to cool in the buffer for at least 20 minutes at room temperature.[14]
- Proteolytic-Induced Epitope Retrieval (PIER): (Optional, antibody-dependent)
 - Incubate slides with a protease solution (e.g., Proteinase K or Trypsin) for a specified time and temperature (e.g., 4 minutes with Protease 1 at 37°C).[5][6][11]
 - Rinse slides thoroughly with PBS.
- Blocking of Endogenous Peroxidase:
 - Incubate slides in 3% hydrogen peroxide in methanol or water for 10-15 minutes to block endogenous peroxidase activity.[14]
 - Rinse slides with PBS.
- Blocking of Non-Specific Binding:
 - Incubate slides with a blocking buffer (e.g., 10% normal serum) for 30-60 minutes at room temperature in a humidified chamber.[14]
- Primary Antibody Incubation:
 - Dilute the primary anti-ChemR23 antibody to its optimal concentration in the blocking buffer.
 - Incubate the slides with the diluted primary antibody overnight at 4°C in a humidified chamber.[10][17]
- Secondary Antibody Incubation:
 - Wash slides three times with PBS for 5 minutes each.
 - Incubate slides with a biotinylated secondary antibody (e.g., goat anti-rabbit or goat anti-mouse) for 30-60 minutes at room temperature.
- Detection:
 - Wash slides three times with PBS for 5 minutes each.

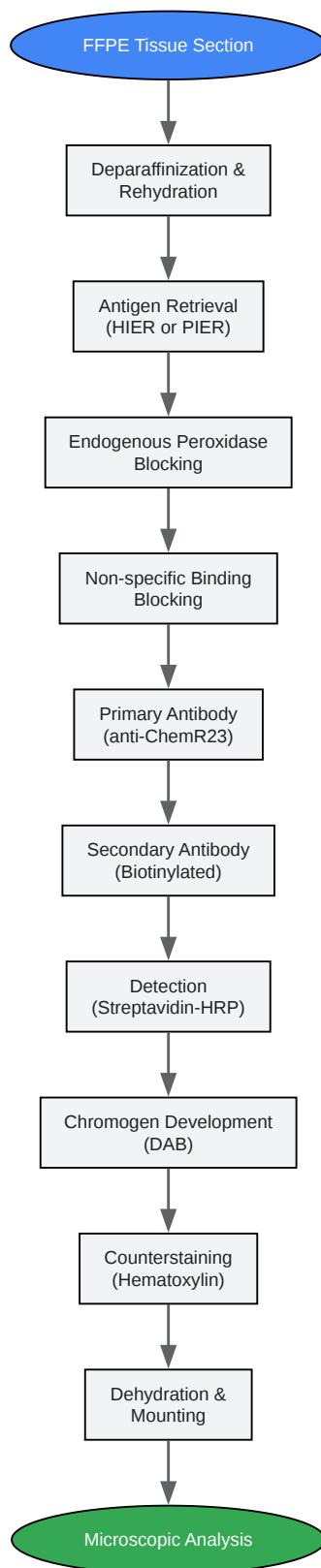
- Incubate slides with an Avidin-Biotin Complex (ABC) or Streptavidin-HRP reagent for 30 minutes at room temperature.
- Wash slides three times with PBS for 5 minutes each.
- Chromogen Development:
 - Incubate slides with DAB substrate-chromogen solution until the desired brown staining intensity is reached (monitor under a microscope).
 - Rinse slides with deionized water to stop the reaction.
- Counterstaining:
 - Counterstain with hematoxylin for 30 seconds to 1 minute.
 - "Blue" the sections in running tap water.
- Dehydration and Mounting:
 - Dehydrate the slides through graded ethanol solutions (70%, 95%, 100%).
 - Clear in xylene (or substitute).
 - Coverslip with a permanent mounting medium.

Mandatory Visualizations



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Caption: ChemR23 signaling pathway.



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Caption: Immunohistochemistry workflow for ChemR23.

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